

AMG-548 dihydrochloride solubility in PBS and DMSO

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Compound of Interest

Compound Name: AMG-548 dihydrochloride

Cat. No.: B15379642

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Technical Support Center: AMG-548 Dihydrochloride

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **AMG-548 dihydrochloride**.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing stock solutions of **AMG-548 dihydrochloride**?

A1: The recommended solvent for preparing high-concentration stock solutions of **AMG-548 dihydrochloride** is Dimethyl sulfoxide (DMSO).

Q2: What is the solubility of **AMG-548 dihydrochloride** in DMSO?

A2: **AMG-548 dihydrochloride** is soluble in DMSO at a concentration of 10 mg/mL.^[1] However, achieving this solubility may require assistance with ultrasonication, warming, and heating to 60°C.^[1] It is also crucial to use a fresh, non-hygroscopic stock of DMSO, as absorbed water can significantly reduce the solubility of the compound.

Q3: Can I dissolve **AMG-548 dihydrochloride** directly in Phosphate Buffered Saline (PBS)?

A3: Direct dissolution of **AMG-548 dihydrochloride** in PBS is challenging and not recommended for achieving high concentrations. The compound has limited aqueous solubility. For in vitro and in vivo studies requiring an aqueous-based solution, a common practice is to first dissolve the compound in DMSO and then dilute it into a vehicle that may contain other excipients to maintain solubility. A protocol for preparing a solution for in vivo use at a concentration of ≥ 1 mg/mL involves a mixture of DMSO, PEG300, Tween-80, and saline.^[2]

Q4: My **AMG-548 dihydrochloride** in DMSO stock solution appears to have precipitated or crystallized upon storage. What should I do?

A4: Precipitation or crystallization from a DMSO stock solution upon storage, especially at low temperatures, can occur. To redissolve the compound, you can warm the vial to 37°C or briefly heat it to 60°C with gentle vortexing or sonication. To prevent this, it is advisable to store stock solutions in small aliquots to avoid repeated freeze-thaw cycles.

Q5: How should I store stock solutions of **AMG-548 dihydrochloride**?

A5: For long-term storage, it is recommended to store stock solutions of **AMG-548 dihydrochloride** at -80°C for up to 6 months. For shorter-term storage, -20°C for up to 1 month is acceptable.^[2] Ensure the solutions are stored in tightly sealed vials to prevent moisture absorption.

Data Presentation

Solubility Data for **AMG-548 Dihydrochloride**

| Solvent | Concentration | Method | Reference |
|---|--|---|-----------|
| DMSO | 10 mg/mL | Ultrasonic, warming, and heating to 60°C may be required. | [1] |
| PBS (pH 7.4) | Not directly soluble at high concentrations. | A multi-component vehicle is recommended for aqueous solutions. | [2] |
| In vivo formulation vehicle (10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline) | ≥ 1 mg/mL | Stepwise addition and mixing of components. | [2] |

Experimental Protocols

Protocol for Preparing a 10 mg/mL Stock Solution in DMSO

Materials:

- **AMG-548 dihydrochloride** powder
- Anhydrous, high-purity DMSO
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Water bath or heat block set to 60°C
- Ultrasonic bath

Procedure:

- Weigh the desired amount of **AMG-548 dihydrochloride** powder in a sterile vial.

- Add the calculated volume of fresh, anhydrous DMSO to achieve a final concentration of 10 mg/mL.
- Vortex the solution vigorously for 1-2 minutes.
- If the compound is not fully dissolved, place the vial in a 60°C water bath or on a heat block for 5-10 minutes. Vortex intermittently.
- If solids persist, place the vial in an ultrasonic bath for 10-15 minutes, or until the solution is clear.
- Once fully dissolved, aliquot the stock solution into smaller volumes in tightly sealed vials to minimize freeze-thaw cycles.
- Store the aliquots at -20°C for short-term storage or -80°C for long-term storage.[\[2\]](#)

Protocol for Preparing a ≥ 1 mg/mL Working Solution for In Vivo Studies

This protocol is adapted from a formulation intended for in vivo use and serves as a method to prepare an aqueous-based solution.[\[2\]](#)

Materials:

- 10 mg/mL **AMG-548 dihydrochloride** in DMSO stock solution
- PEG300
- Tween-80
- Saline (0.9% NaCl)
- Sterile conical tubes

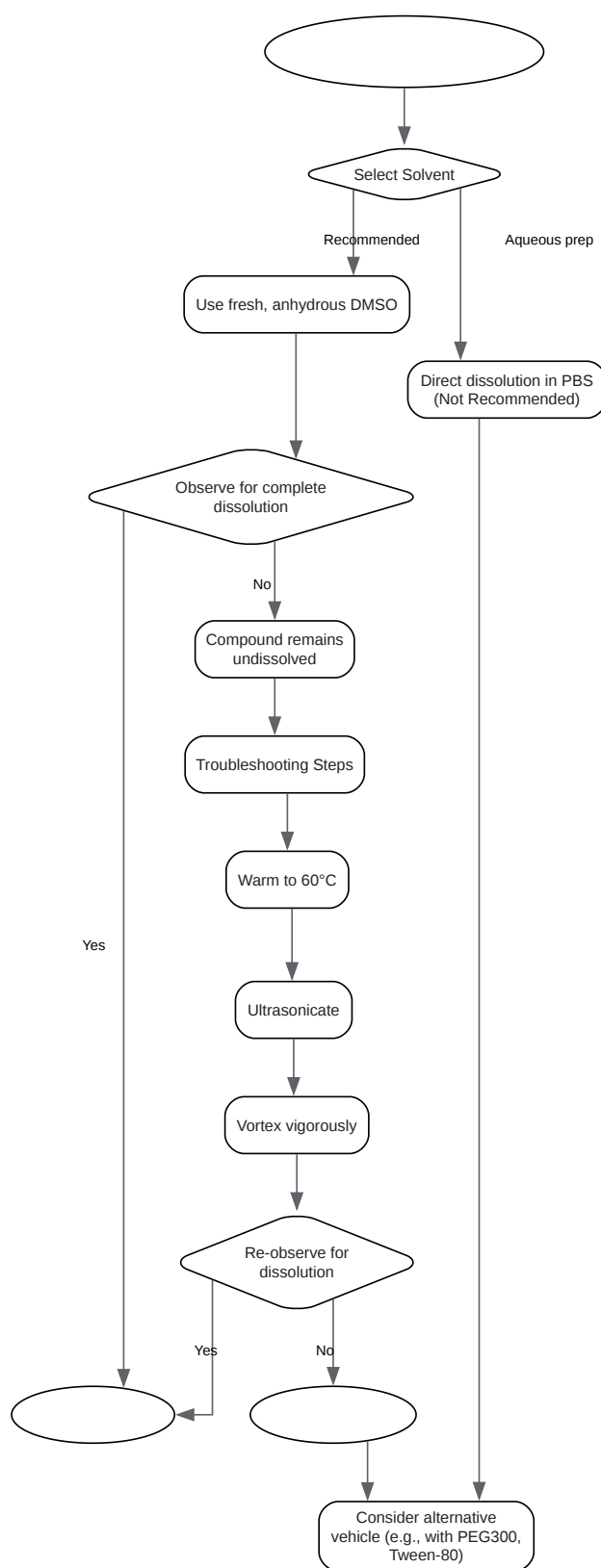
Procedure (for 1 mL of working solution):

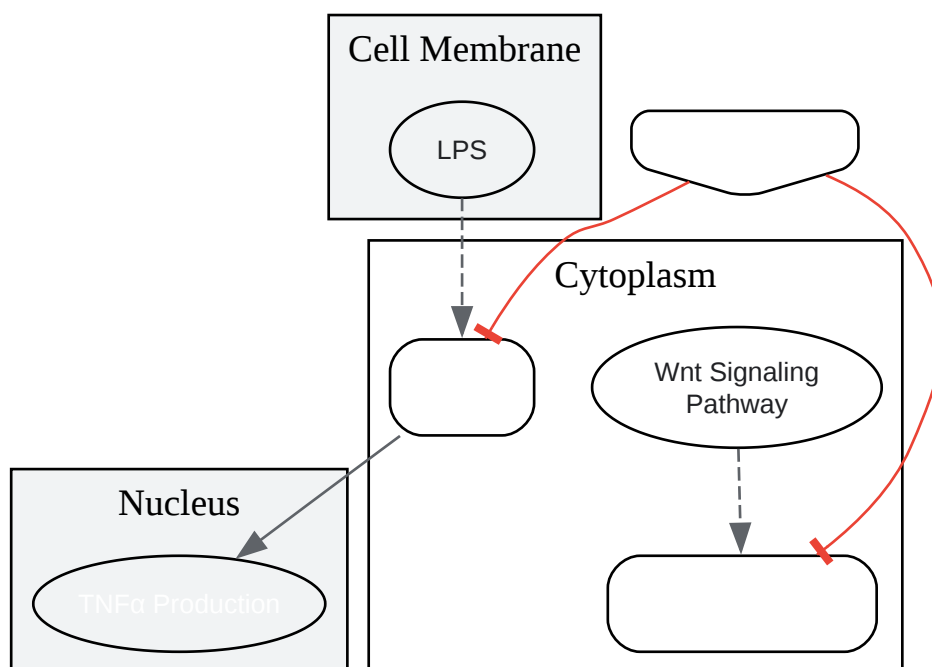
- In a sterile conical tube, add 400 μ L of PEG300.

- To the PEG300, add 100 μ L of the 10 mg/mL **AMG-548 dihydrochloride** in DMSO stock solution.
- Mix thoroughly by vortexing until the solution is homogeneous.
- Add 50 μ L of Tween-80 to the mixture and vortex again until fully incorporated.
- Slowly add 450 μ L of saline to the mixture while vortexing to bring the final volume to 1 mL.
- The resulting solution will be a clear formulation with a final **AMG-548 dihydrochloride** concentration of 1 mg/mL.

Mandatory Visualizations

Troubleshooting Workflow for Dissolving AMG-548 Dihydrochloride





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References

- 1. AMG-548 (dihydrochloride) - Immunomart [immunomart.org]
- 2. medchemexpress.com [medchemexpress.com]
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